

Application Note and Protocols: Assessing T Cell Proliferation in Response to SIINFEKL

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Compound of Interest

Compound Name: Ova peptide (257-264)

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This document provides detailed application notes and protocols for assessing T cell proliferation in response to the specific peptide antigen, SIINFEKL. These methodologies are critical for immunology research and the development of novel immunotherapies.

Introduction

The adaptive immune system's ability to recognize and eliminate specific threats is largely mediated by T lymphocytes (T cells). A key characteristic of an effective T cell response is clonal expansion, or proliferation, upon encountering a specific antigen. The SIINFEKL peptide, derived from chicken ovalbumin, is a well-characterized model antigen presented by the MHC class I molecule H-2Kb. This peptide is recognized by T cell receptors (TCRs) on CD8+ T cells from OT-I transgenic mice, making this a widely used system to study antigen-specific T cell activation and proliferation.^{[1][2][3]} Accurate and reliable measurement of this proliferative response is fundamental in various research and drug development contexts.

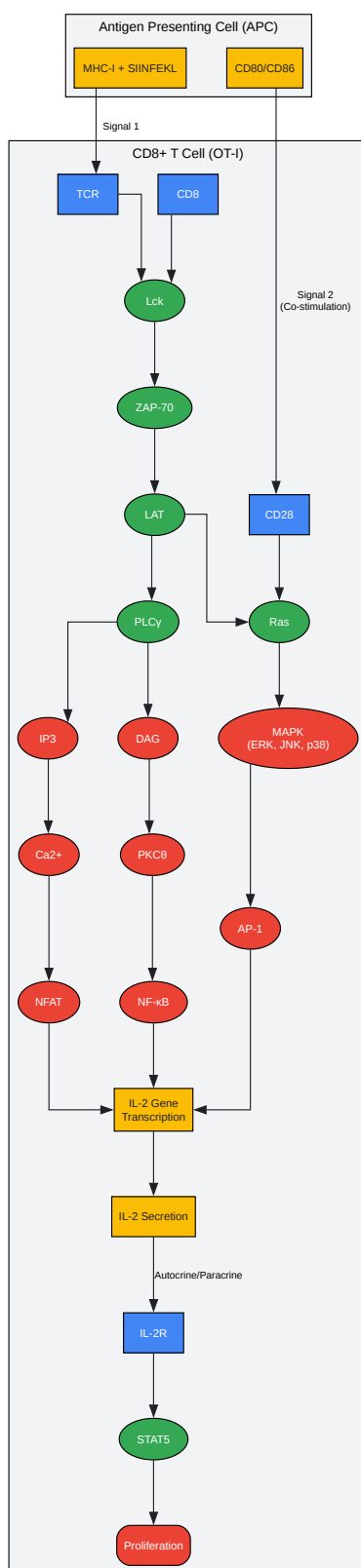
This guide details three commonly used methods to assess T cell proliferation:

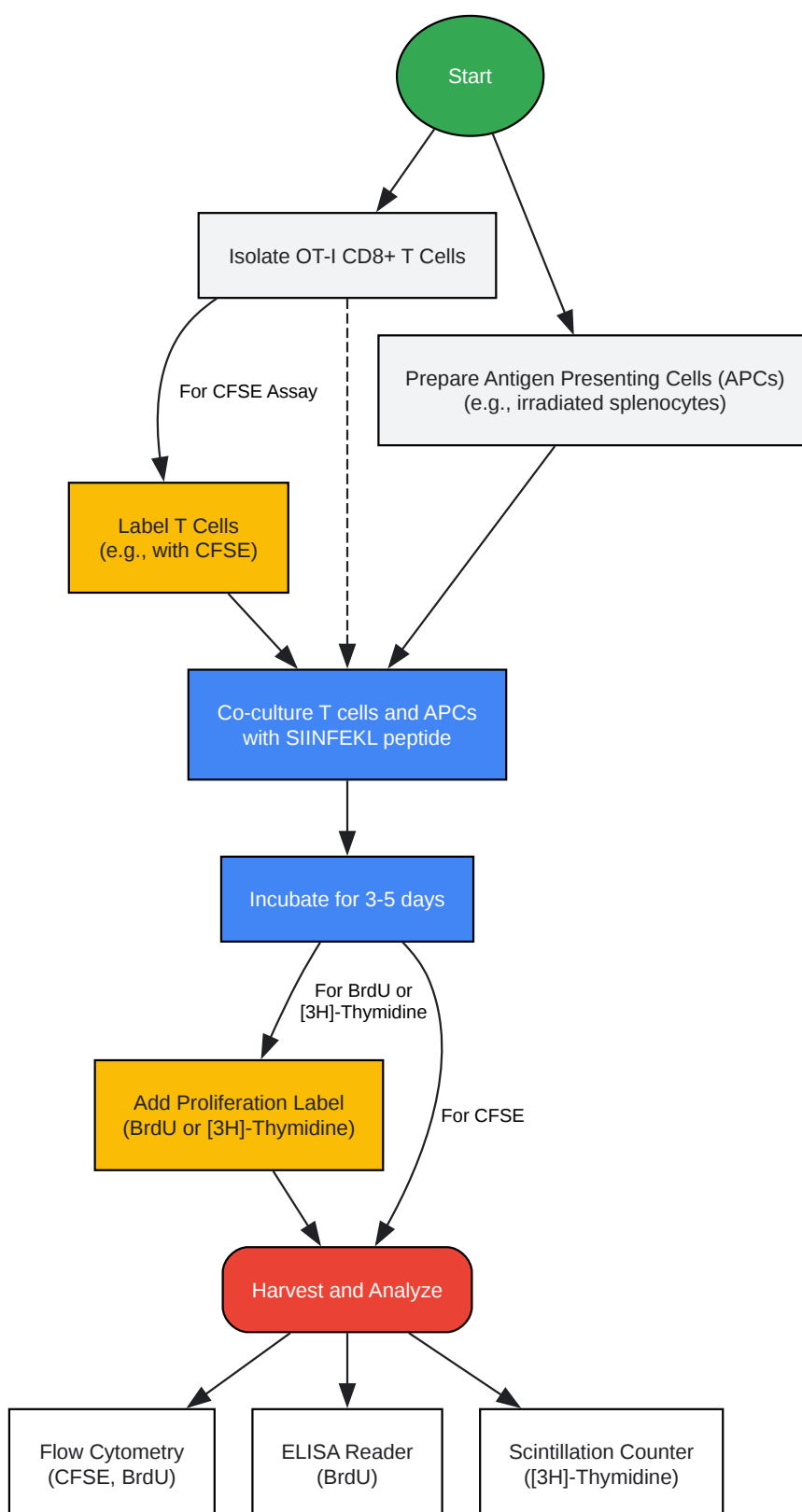
- Carboxyfluorescein succinimidyl ester (CFSE) Dilution Assay: A flow cytometry-based method that allows for the tracking of individual cell divisions.^{[4][5][6][7]}

- Bromodeoxyuridine (BrdU) Incorporation Assay: An immunoassay that detects the incorporation of a synthetic nucleoside analog into newly synthesized DNA.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- ³H]-Thymidine Incorporation Assay: A classic radiometric assay that measures the incorporation of a radioactive nucleoside into replicating DNA.[\[8\]](#)[\[10\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

T Cell Activation Signaling Pathway

The recognition of the SIINFEKL peptide presented by an antigen-presenting cell (APC) initiates a cascade of intracellular signaling events within the T cell, leading to activation and proliferation.





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